

Application Note: Quantitative Analysis of Disodium Terephthalate in Solution

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Compound of Interest

Compound Name: *disodium;terephthalate*

Cat. No.: *B12388295*

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Introduction

Disodium terephthalate, the disodium salt of terephthalic acid, is a key intermediate in various chemical processes, including the production of polyethylene terephthalate (PET) and other polymers.[1][2] Its quantification in solution is critical for process monitoring, quality control, and research and development in the pharmaceutical and materials science industries. This application note provides detailed protocols for two robust and reliable analytical methods for the quantification of disodium terephthalate in aqueous solutions: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Ultraviolet-Visible (UV-Vis) Spectrophotometry.

The choice between these methods will depend on the specific requirements of the analysis, such as the required sensitivity, selectivity, and the complexity of the sample matrix. HPLC-UV offers high specificity and is suitable for complex matrices, while UV-Vis spectrophotometry is a simpler, more rapid technique suitable for relatively pure samples.

Principles of Analysis

The quantification of disodium terephthalate in solution is predicated on its conversion to terephthalic acid (TPA) in an acidic medium. Disodium terephthalate is highly soluble in water,

while terephthalic acid has limited aqueous solubility.[1] By acidifying the sample, the disodium terephthalate is protonated to form terephthalic acid, which can then be quantified.

- **HPLC-UV:** This method separates terephthalic acid from other components in the sample using a reversed-phase C18 column. The separation is based on the differential partitioning of the analyte between the mobile phase and the stationary phase. An acidic mobile phase is used to ensure that the terephthalic acid is in its protonated form, allowing for good retention and peak shape.[3] The concentration is determined by measuring the absorbance of the analyte at a specific wavelength using a UV detector and comparing it to a calibration curve generated from standards of known concentration.[4][5]
- **UV-Vis Spectrophotometry:** This technique relies on the principle that terephthalic acid absorbs light in the ultraviolet region of the electromagnetic spectrum.[6] According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution.[7] By measuring the absorbance of the sample at the wavelength of maximum absorbance (λ_{max}) and comparing it to a standard curve, the concentration of terephthalic acid, and consequently disodium terephthalate, can be determined.[8]

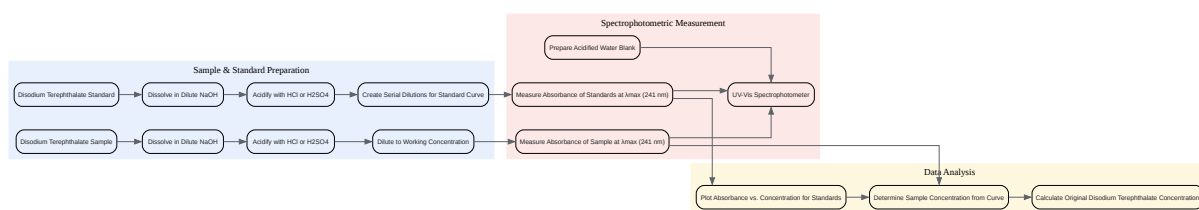
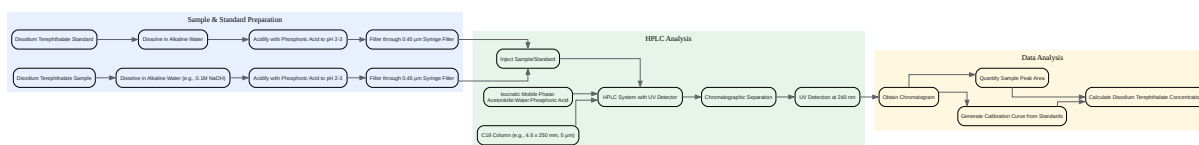
Method 1: High-Performance Liquid Chromatography (HPLC-UV)

This method is highly selective and sensitive for the quantification of disodium terephthalate.

Scientific Rationale

The choice of a reversed-phase C18 column is based on its ability to effectively retain and separate aromatic carboxylic acids like terephthalic acid from polar and nonpolar impurities. The use of an acidic mobile phase, typically containing phosphoric acid or trifluoroacetic acid, suppresses the ionization of the carboxylic acid groups, leading to improved retention and symmetrical peak shapes. UV detection at or near the absorbance maximum of terephthalic acid (around 240 nm) provides excellent sensitivity.[9]

Experimental Workflow



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Sources

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